

Isokaempferide: A Comprehensive Technical Guide to its Biological Activities

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Compound of Interest

Compound Name: *Isokaempferide*

Cat. No.: *B074368*

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Introduction

Isokaempferide, a naturally occurring flavonoid, has garnered significant attention within the scientific community for its diverse and potent biological activities. As a methoxy derivative of kaempferol, this polyphenolic compound exhibits a range of pharmacological effects, positioning it as a promising candidate for further investigation in drug discovery and development. This technical guide provides an in-depth overview of the core biological activities of **Isokaempferide**, supported by quantitative data, detailed experimental methodologies, and visual representations of the underlying molecular pathways.

Core Biological Activities of Isokaempferide

Isokaempferide demonstrates a broad spectrum of biological effects, primarily attributed to its anti-inflammatory, antioxidant, anticancer, and antimicrobial properties. These activities are underpinned by its ability to modulate key cellular signaling pathways.

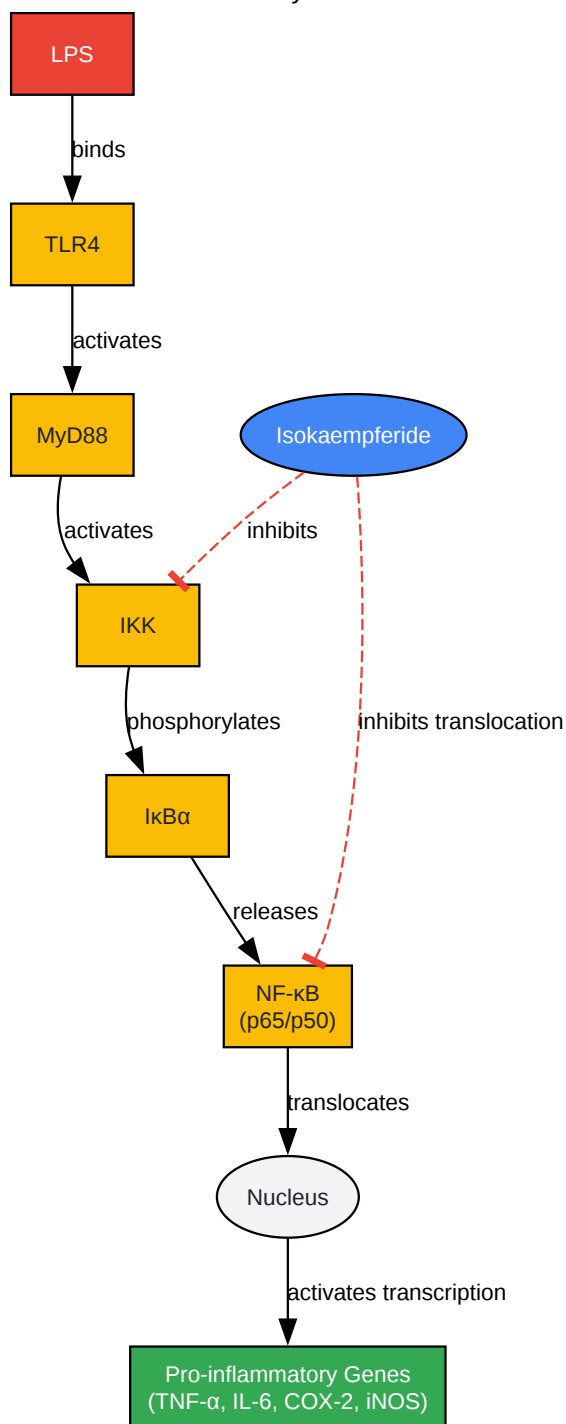
Anti-inflammatory Activity

Isokaempferide exhibits significant anti-inflammatory effects by inhibiting the production of pro-inflammatory mediators. Studies have shown its ability to reduce paw edema in animal models and suppress the release of inflammatory cytokines.^[1]

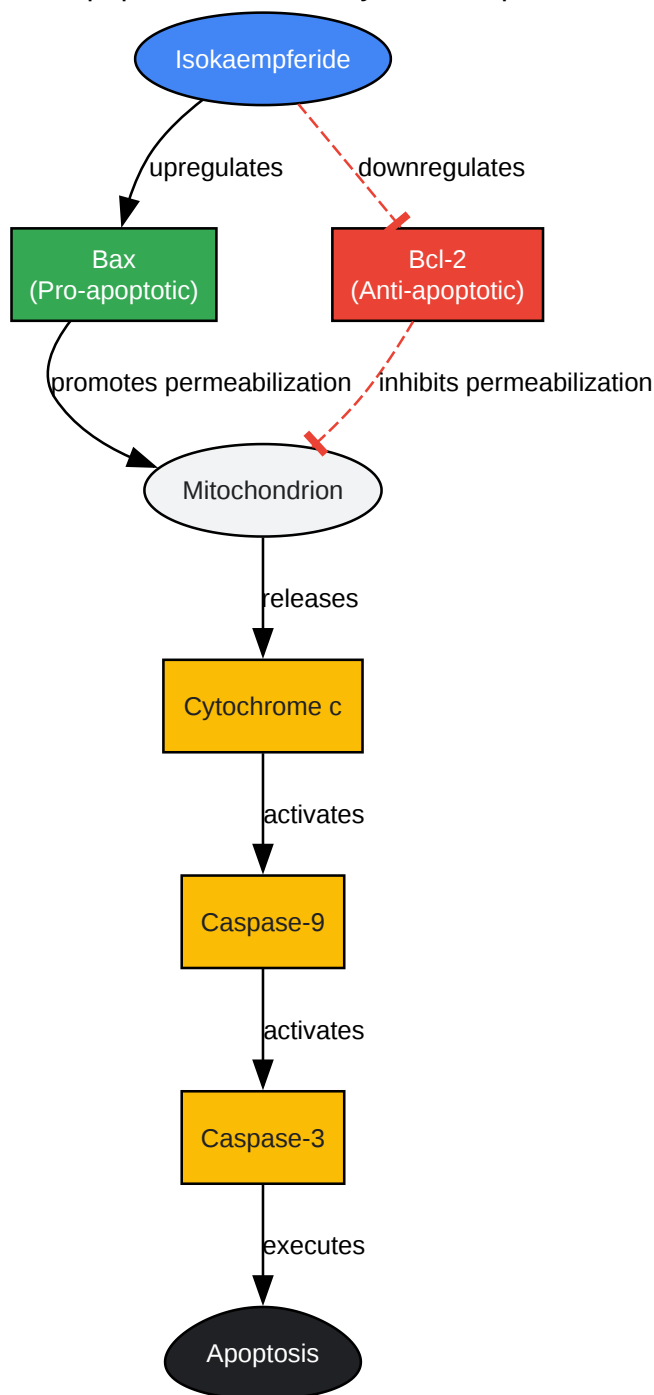
Quantitative Data: Anti-inflammatory Effects of **Isokaempferide**

Assay	Model/System	Treatment	Dosage/Concentration	Effect	Reference
Carrageenan-induced paw edema	Male Wistar rats	Isokaempferide (i.p.)	12.5, 25, and 50 mg/kg	Significant inhibition of paw edema	[1]
Carrageenan-induced paw edema	Male Wistar rats	Isokaempferide (p.o.)	12.5, 25, and 50 mg/kg	Significant inhibition of paw edema	[1]
Histamine-induced paw edema	Male Wistar rats	Isokaempferide	12.5, 25, and 50 mg/kg	Significant inhibition of paw edema	[1]
Serotonin-induced paw edema	Male Wistar rats	Isokaempferide	12.5, 25, and 50 mg/kg	Significant inhibition of paw edema	[1]
Prostaglandin E2-induced paw edema	Male Wistar rats	Isokaempferide	12.5, 25, and 50 mg/kg	Significant inhibition of paw edema	[1]
TNF- α release	Lipopolysaccharide-stimulated human neutrophils	Isokaempferide	50 and 100 μ g/mL	Significant reduction in TNF- α levels	[1]
Myeloperoxidase (MPO) release	fMLP-stimulated human neutrophils	Isokaempferide	Not specified	Blocked MPO release and activity	[1]

Signaling Pathway: **Isokaempferide** in NF- κ B Mediated Anti-inflammatory Response

Isokaempferide's Anti-inflammatory Mechanism via NF- κ B Pathway

Apoptosis Induction by Isokaempferide

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References

- 1. Effects of amburoside A and isokaempferide, polyphenols from Amburana cearensis, on rodent inflammatory processes and myeloperoxidase activity in human neutrophils - PubMed [pubmed.ncbi.nlm.nih.gov]
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